

Comprehensive Safety and Handling Guide for Iodoethane-2,2,2-d3

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Compound of Interest

Compound Name: Iodoethane-2,2,2-d3

Cat. No.: B032736

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **Iodoethane-2,2,2-d3** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound.

I. Essential Information and Hazards

Iodoethane-2,2,2-d3 (CAS No. 7439-87-4), also known as Ethyl-2,2,2-d3 iodide, is a deuterated analog of iodoethane. It is a colorless to yellow liquid that is sensitive to light, moisture, and air. Due to its chemical properties, it presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).

Hazard Classifications:

- **Flammable Liquid:** Poses a fire hazard.
- **Acute Toxicity (Oral):** Harmful if swallowed.
- **Skin Irritation:** Causes skin irritation.
- **Skin Sensitization:** May cause an allergic skin reaction.
- **Eye Irritation:** Causes serious eye irritation.

- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- Germ Cell Mutagenicity: Suspected of causing genetic defects.

II. Quantitative Data Summary

The following table summarizes the key quantitative data for **Iodoethane-2,2,2-d3**.

Property	Value
Molecular Formula	CD ₃ CH ₂ I
Molecular Weight	158.98 g/mol
CAS Number	7439-87-4
Boiling Point	69-73 °C[1]
Melting Point	-108 °C[1]
Density	1.987 g/mL at 25 °C[1]
Flash Point	72 °C (closed cup)[1]
Refractive Index	n _{20/D} 1.509[1]
Storage Temperature	2-8°C[1][2]

III. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Iodoethane-2,2,2-d3**. The following table outlines the recommended PPE for various body parts.

Body Part	Recommended PPE
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a certified chemical fume hood or if there is a risk of inhalation.
Hands	Chemical-resistant gloves (e.g., Viton®, butyl rubber, or laminate). Double gloving is recommended. Always inspect gloves for integrity before use.
Eyes/Face	Chemical splash goggles and a face shield are mandatory to protect against splashes.
Body	A flame-resistant lab coat, worn over clothing that covers the entire body. An apron made of a chemically resistant material should be worn over the lab coat.
Feet	Closed-toe, chemical-resistant shoes are required.

IV. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **Iodoethane-2,2,2-d3** from preparation to the completion of the experimental work.

1. Preparation:

- **Consult the SDS:** Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for the specific **Iodoethane-2,2,2-d3** product being used.
- **Work Area:** All handling of **Iodoethane-2,2,2-d3** must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- **Gather Materials:** Ensure all necessary equipment, including PPE, spill kits, and waste containers, are readily accessible.
- **Emergency Equipment:** Verify the location and functionality of the nearest safety shower and eyewash station.

2. Handling:

- Don PPE: Put on all required personal protective equipment as outlined in the table above.
- Dispensing: Use a calibrated pipette or syringe to transfer the required amount of the liquid. Avoid pouring directly from the storage bottle to minimize the risk of spills and vapor release.
- Reaction Setup: If used in a reaction, ensure the apparatus is securely clamped and that any potential sources of ignition (e.g., hot plates with exposed elements, static discharge) are eliminated.
- Monitoring: Continuously monitor the experiment for any signs of unexpected reactions or releases.

3. Post-Experiment:

- Decontamination: Carefully clean any non-disposable equipment that has come into contact with **Iodoethane-2,2,2-d3** using an appropriate solvent (e.g., ethanol or acetone) within the chemical fume hood.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed last and disposed of as hazardous waste.
- Hand Washing: Wash hands thoroughly with soap and water after completing the work.

V. Disposal Plan

Proper disposal of **Iodoethane-2,2,2-d3** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Liquid Waste: All liquid waste containing **Iodoethane-2,2,2-d3**, including reaction residues and cleaning solvents, must be collected in a designated, labeled, and sealed container for halogenated organic waste.
- Solid Waste: Contaminated solid waste, such as gloves, pipette tips, and absorbent materials from spills, must be collected in a separate, clearly labeled container for solid hazardous waste.

2. Container Management:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Iodoethane-2,2,2-d3**," and the associated hazards (e.g., Flammable, Toxic).

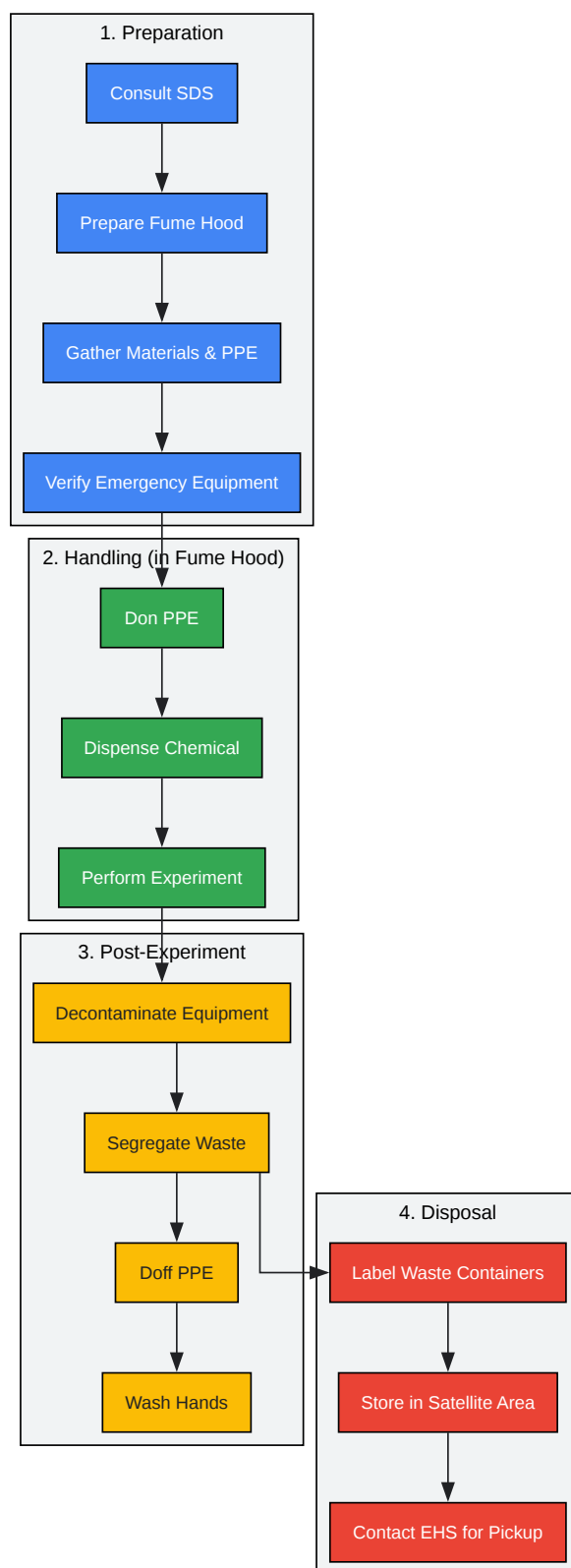
- Storage: Waste containers should be stored in a designated satellite accumulation area within the laboratory, away from incompatible materials.

3. Final Disposal:

- Arrangement: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical down the drain or in regular trash.

VI. Workflow Visualization

The following diagram illustrates the safe handling workflow for **Iodoethane-2,2,2-d3**.



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Caption: Safe handling workflow for **Iodoethane-2,2,2-d3**.

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References

- 1. 7439-87-4 CAS MSDS (Iodoethane--d3) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Iodoethane-2,2,2-D₃ (D, 98%) + copper wire | Cambridge Isotope Laboratories, Inc. [isotope.com]
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